

# An In-depth Technical Guide to the Physical Properties of Propyl Tiglate

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## Compound of Interest

Compound Name: *Propyl tiglate*

Cat. No.: *B1609282*

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This guide provides a comprehensive overview of the key physical properties of **propyl tiglate**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in drug development, presenting quantitative data, experimental methodologies, and a logical workflow for property determination.

## Quantitative Data Summary

The physical properties of **propyl tiglate** are summarized in the table below for clear and easy reference.

Physical Property	Value	Conditions
Boiling Point	176-180 °C	At 760 mmHg
Density	0.904 g/mL	At 25 °C

## Experimental Protocols

Detailed methodologies for determining the boiling point and density of esters like **propyl tiglate** are crucial for reproducible and accurate measurements. The following sections outline standard experimental procedures.

### 1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For **propyl tiglate**, a standard method for determination is distillation.<sup>[1]</sup>

Apparatus:

- Round-bottom flask
- Heating mantle or oil bath
- Distillation head with a condenser
- Thermometer
- Receiving flask
- Boiling chips

Procedure:

- A sample of **propyl tiglate** is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled. The thermometer bulb should be positioned so that its top is level with the side arm of the distillation head, ensuring an accurate reading of the vapor temperature.
- The sample is heated gently.
- As the liquid boils, the vapor rises, condenses in the condenser, and the distillate is collected in the receiving flask.
- The temperature is recorded when it stabilizes during the distillation of the bulk of the liquid. This stable temperature is the boiling point of the substance.<sup>[1]</sup>
- The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

An alternative method involves using a reflux setup where the temperature of the vapor in equilibrium with the boiling liquid is measured.<sup>[1]</sup>

## 2. Determination of Density

Density is the mass per unit volume of a substance. The density of a liquid ester can be determined using a pycnometer or a density meter.

Apparatus:

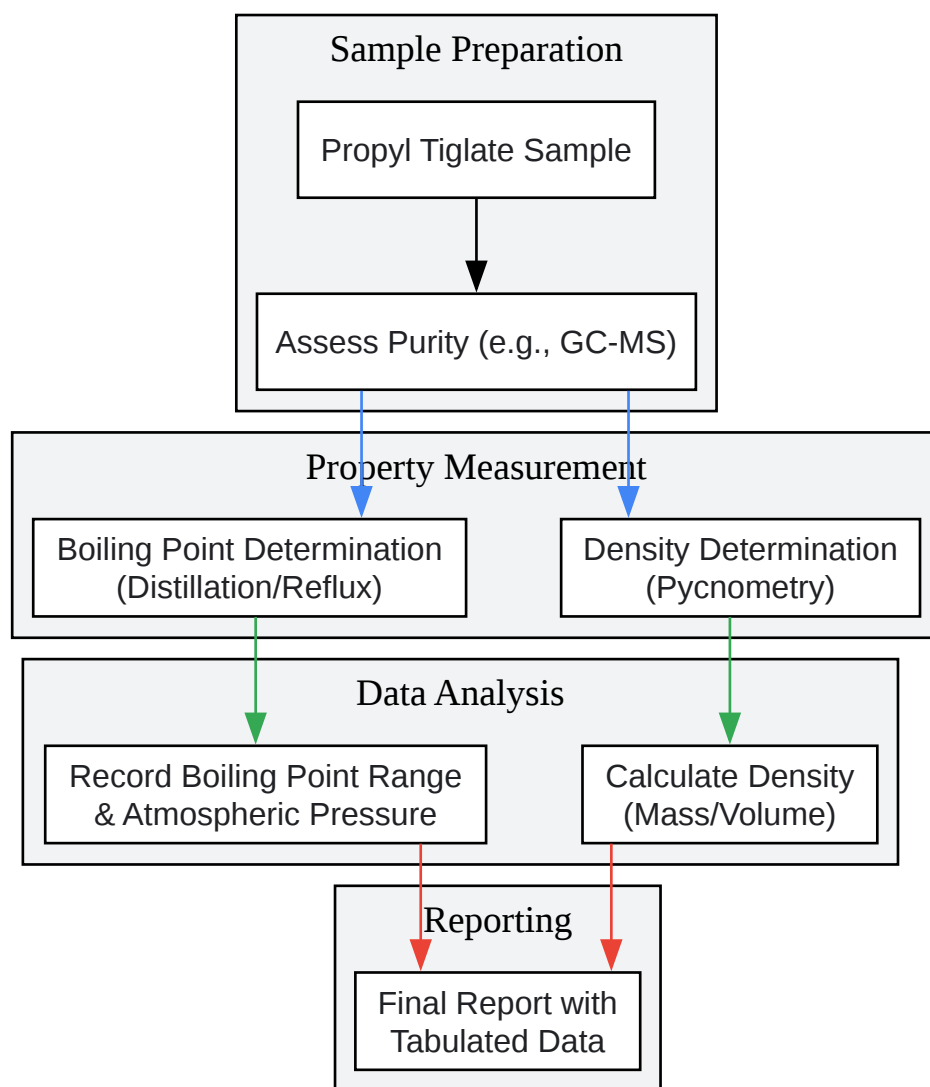
- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Constant temperature water bath

Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately determined using an analytical balance.
- The pycnometer is then filled with distilled water of a known density at a specific temperature (e.g., 25 °C) and weighed again. The volume of the pycnometer can be calculated from the mass and density of the water.
- The pycnometer is emptied, dried, and then filled with **propyl tiglate**.
- The mass of the pycnometer filled with **propyl tiglate** is measured at the same constant temperature.
- The density of **propyl tiglate** is then calculated by dividing the mass of the **propyl tiglate** by the volume of the pycnometer.

## Workflow for Physical Property Determination

The logical flow for the experimental determination of the physical properties of a liquid sample like **propyl tiglate** is outlined below.



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Caption: Experimental workflow for determining physical properties.

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## References

- 1. [chem.libretexts.org](http://chem.libretexts.org) [chem.libretexts.org]

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